

An In-depth Technical Guide to Biotin-PEG4-Hydrazide for Bioconjugation

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Compound of Interest

Compound Name: Biotin-PEG4-Hydrazide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties and applications of **Biotin-PEG4-Hydrazide**, a key reagent in bioconjugation. Designed for professionals in research and drug development, this document details the molecule's characteristics, reaction mechanisms, and established experimental protocols to facilitate its effective use in laboratory settings.

Core Chemical Properties and Advantages

Biotin-PEG4-Hydrazide is a versatile biotinylation reagent favored for its high specificity and the advantageous properties conferred by its polyethylene glycol (PEG) spacer. The terminal hydrazide group reacts specifically with carbonyl groups (aldehydes and ketones) to form a stable hydrazone bond.^[1] This targeted reactivity is particularly useful for labeling glycoproteins, where aldehyde groups can be generated by the oxidation of sugar moieties, thus directing the biotinylation away from critical protein functional domains.^[1]

The inclusion of a four-unit PEG spacer arm enhances the water solubility of both the reagent and the resulting biotinylated molecule.^[2] This hydrophilicity helps to prevent the aggregation of labeled proteins, a common issue with more hydrophobic crosslinkers.^[1] Furthermore, the extended spacer arm minimizes steric hindrance, ensuring efficient binding of the biotin group to avidin or streptavidin in subsequent detection or purification steps.^[3]

Quantitative Data Summary

For ease of reference and comparison, the key quantitative properties of **Biotin-PEG4-Hydrazide** are summarized in the table below.

| Property | Value | Source(s) |
|---------------------|---|---|
| Molecular Weight | 505.63 g/mol | [4] [5] [6] |
| Chemical Formula | C21H39N5O7S | [4] [5] [6] [7] |
| Spacer Arm Length | 20.6 Å (18 atoms) | [6] |
| Purity | >98% | [6] [7] |
| Solubility | Soluble in Water, DMSO, and DMAC. Insoluble in acetonitrile. | [3] [6] |
| Optimal Reaction pH | 4.0 - 6.0 for hydrazone formation; 4.5 - 7.4 for EDC-mediated coupling. | [8] |
| Storage Conditions | -20°C, desiccated. | [3] [7] |

Reaction Mechanism and Workflow

The primary reaction mechanism involves the nucleophilic attack of the hydrazide on an electrophilic carbonyl carbon, leading to the formation of a hydrazone bond. This reaction is most efficient under slightly acidic conditions.



Preparation

Target Molecule
(e.g., Glycoprotein)

Oxidation of Sugars
(e.g., with NaIO4)

Purification
(e.g., Desalting Column)

Conjugation

Incubate with
Biotin-PEG4-Hydrazide

Purification & Analysis

Removal of Excess Reagent
(e.g., Dialysis)

Analysis of Biotinylation
(e.g., HABA Assay)

Biotinylated Molecule

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References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. Thermo Scientific EZ-Link Hydrazide-PEG4-Biotin 50 mg | Buy Online | Thermo Scientific™ | Fisher Scientific [fishersci.com]
- 3. vectorlabs.com [vectorlabs.com]
- 4. purepeg.com [purepeg.com]
- 5. chemscene.com [chemscene.com]
- 6. vectorlabs.com [vectorlabs.com]
- 7. Biotin-PEG4-Hydrazide, 756525-97-0 | BroadPharm [broadpharm.com]
- 8. interchim.fr [interchim.fr]
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